

Eisentartrat: Ein Technischer Leitfaden zu Chemischer Struktur und Eigenschaften

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisentartrat

Cat. No.: B12056577

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

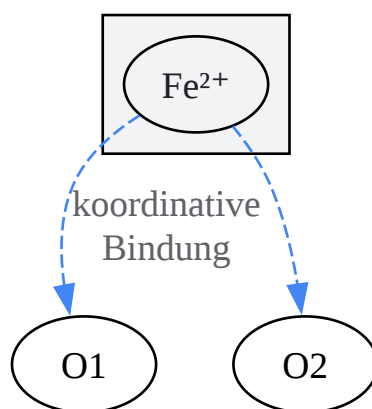
Dieses Dokument bietet eine detaillierte technische Übersicht über die chemischen Strukturen und physikochemischen Eigenschaften von Eisen(II)-tartrat und Eisen(III)-tartrat. Es richtet sich an ein Fachpublikum in Forschung und Entwicklung und fasst die verfügbaren wissenschaftlichen Daten zusammen, einschließlich Synthesemethoden, analytischer Verfahren und potenzieller biologischer Relevanz.

Chemische Struktur und Identifikation

Eisentartrate sind Koordinationskomplexe, die aus Eisenionen und dem Dianion der Weinsäure (Tartrat) gebildet werden. Die Oxidationsstufe des Eisens, ob zweiwertig (Fe^{2+}) oder dreiwertig (Fe^{3+}), bestimmt maßgeblich die Struktur und die Eigenschaften des resultierenden Komplexes.

Eisen(II)-tartrat

Eisen(II)-tartrat, auch als Ferrotartrat bekannt, ist das Salz des zweiwertigen Eisens mit Weinsäure.

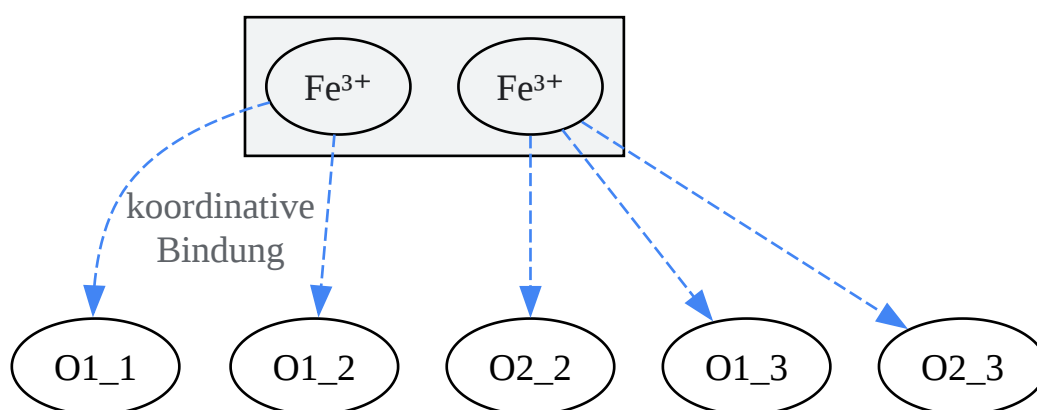


[Click to download full resolution via product page](#)

Abbildung 1: Schematische Darstellung des Eisen(II)-tartrat-Komplexes.

Eisen(III)-tartrat

Eisen(III)-tartrat, oder Ferritartrat, ist der Komplex des dreiwertigen Eisens mit Weinsäure. Aufgrund der höheren Ladung des Fe^{3+} -Ions ist die Komplexbildung in der Regel stabiler und die resultierenden Strukturen können komplexer sein, oft unter Einbeziehung von Hydroxid-Brücken oder der Bildung von Dimeren in Lösung.



[Click to download full resolution via product page](#)

Abbildung 2: Schematische Darstellung des Eisen(III)-tritartrat-Komplexes.

Physikalisch-chemische Eigenschaften

Die quantitativen Daten für Eisen(II)- und Eisen(III)-tartrat sind in den folgenden Tabellen zusammengefasst. Es ist zu beachten, dass einige Werte in der Literatur nicht eindeutig spezifiziert sind.

Tabelle 1: Physikalisch-chemische Eigenschaften von Eisen(II)-tartrat

Eigenschaft	Wert	Quelle(n)
Chemische Formel	$\text{C}_4\text{H}_4\text{FeO}_6$	[1]
Molmasse	203,92 g/mol	[2]
CAS-Nummer	2944-65-2	[2]
Erscheinungsbild	Rötliches oder fahl grünlich-graues Pulver	[2][3]
Schmelzpunkt	ca. 120 °C (mit Zersetzung)	[4]
Löslichkeit in Wasser	Vollständig mischbar	[5]

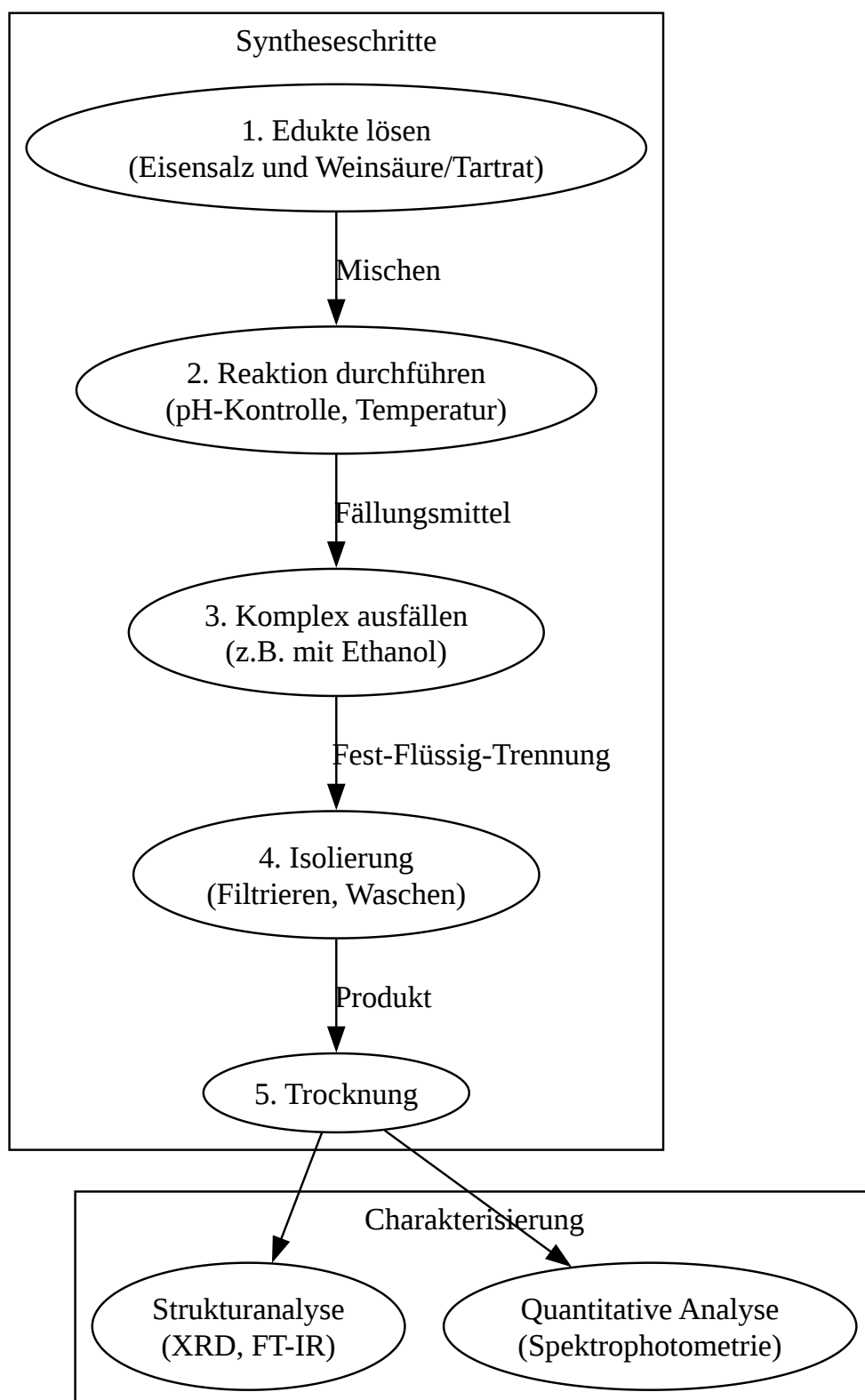
Tabelle 2: Physikalisch-chemische Eigenschaften von Eisen(III)-tartrat

Eigenschaft	Wert	Quelle(n)
Chemische Formel	$\text{Fe}_2(\text{C}_4\text{H}_4\text{O}_6)_3$	
Molmasse	555,90 g/mol	
CAS-Nummer	2944-68-5	
Erscheinungsbild	Braunes bis dunkelbraunes Pulver	
Schmelzpunkt	Nicht verfügbar	[6][7]
Löslichkeit in Wasser	Nicht verfügbar	[8]

Experimentelle Protokolle

Detaillierte, schrittweise Laborprotokolle für die Synthese von **Eisentartraten** sind in der wissenschaftlichen Literatur selten. Die folgenden Abschnitte fassen die Prinzipien der Synthese und Analyse zusammen, die aus Forschungsartikeln und Patenten abgeleitet wurden.

Synthese von Eisentartrat



[Click to download full resolution via product page](#)

Abbildung 3: Allgemeiner experimenteller Arbeitsablauf.

Synthese von Eisen(II)-tartrat: Die Synthese von Eisen(II)-tartrat erfolgt typischerweise durch die Reaktion eines Eisen(II)-salzes, wie Eisen(II)-sulfat, mit Weinsäure oder einem Tartratsalz in wässriger Lösung. In einer beschriebenen Methode wird die Reaktion durch Natriummetasilikat erleichtert, um nanokristallines Eisen(II)-tartrat zu erzeugen.[9][10] Eine andere Herangehensweise ist die direkte Umsetzung von Eisenfeilspänen mit einer wässrigen Lösung von Weinsäure, was zu einer Fällung des schwerlöslichen Eisen(II)-tartrats führt.[3]

Synthese von Eisen(III)-tartrat: Ein patentiertes Verfahren beschreibt die Herstellung eines Eisen-Natrium-Tartrat-Komplexes durch die Reaktion eines dreiwertigen Eisensalzes (z.B. Eisen(III)-chlorid oder -nitrat) mit Natriumtartrat in einem wässrigen Medium.[11] Die Reaktion wird bei einem kontrollierten pH-Wert (zwischen 0,8 und 5,5) durchgeführt. Der resultierende Komplex wird anschließend durch Zugabe eines Fällungsmittels wie Ethanol oder Aceton aus der Reaktionsmasse ausgefällt.

Analytische Methoden

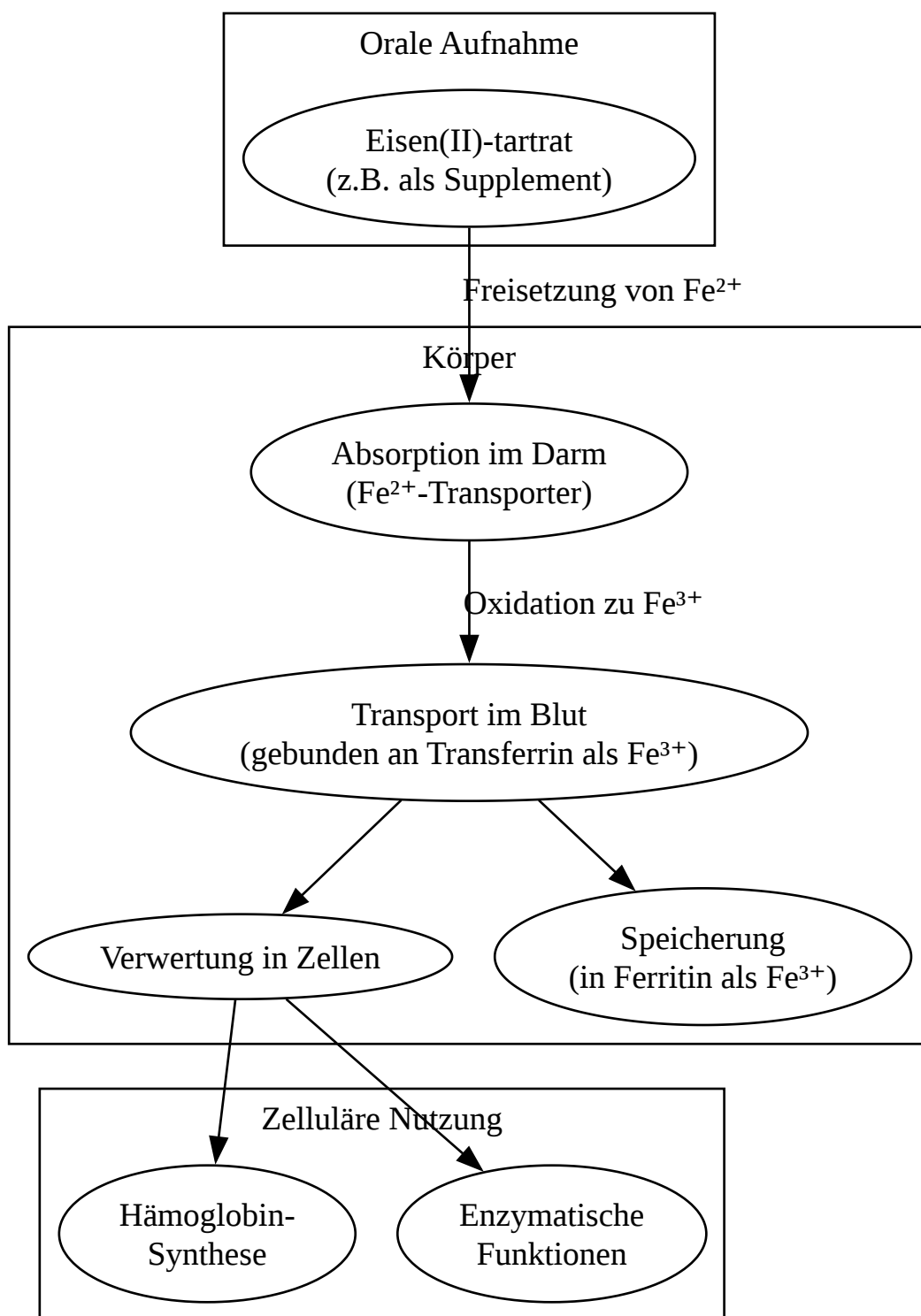
Die quantitative Bestimmung von Eisen in Tartratkomplexen kann mittels verschiedener analytischer Techniken erfolgen.

- **Spektrophotometrie:** Nach der Zerstörung der organischen Matrix durch Veraschung kann der Eisengehalt photometrisch bestimmt werden. Eine gängige Methode ist die Komplexbildung von Eisen(II)-Ionen mit 1,10-Phenanthrolin, was zu einem intensiv gefärbten Komplex führt, dessen Absorption gemessen wird.[12] Für die Bestimmung von Eisen(III) kann dieses zunächst zu Eisen(II) reduziert werden. Alternativ kann die Komplexbildung von Eisen(III) mit anderen Reagenzien wie Desferrioxamin B für die spektrophotometrische Analyse genutzt werden.[13]
- **Potentiometrie und Konduktometrie:** Diese elektrochemischen Methoden können zur Untersuchung der Komplexbildung zwischen Eisen(III) und Tartrat in Lösung sowie zur Bestimmung der Stabilitätskonstanten des Komplexes herangezogen werden.[14]
- **Strukturanalyse:** Techniken wie die Röntgenbeugung (XRD) an Einkristallen oder Pulverproben und die Fourier-Transform-Infrarotspektroskopie (FT-IR) werden zur Aufklärung der Kristallstruktur und der funktionellen Gruppen des **Eisentartrat**-Komplexes eingesetzt.[9][15]

Biologische Relevanz und Anwendungen

Eine spezifische Signalkaskade, an der **Eisentartrat** direkt beteiligt ist, konnte in der Literatur nicht identifiziert werden. Die biologische Bedeutung von **Eisentartraten** leitet sich primär von der zentralen Rolle des Eisens im Stoffwechsel ab.

Eisen-Homöostase: Eisen ist ein essenzielles Spurenelement, das für zahlreiche biologische Prozesse wie den Sauerstofftransport (Hämoglobin), die Zellatmung (Cytochrome) und die DNA-Synthese unerlässlich ist.[16] Die Aufnahme, der Transport und die Speicherung von Eisen werden im Körper streng reguliert. Die zelluläre Aufnahme von Eisen kann über verschiedene Wege erfolgen, wobei getrennte Pfade für die Aufnahme von zweiwertigem (Fe^{2+}) und dreiwertigem (Fe^{3+}) Eisen postuliert werden.[17]



[Click to download full resolution via product page](#)

Abbildung 4: Biologische Rolle von Eisen aus Eisen(II)-Supplementen.

Anwendungen:

- Pharmazie: Historisch wurde Eisen(II)-tartrat zur Behandlung von Eisenmangelanämie eingesetzt.[2] Moderne Eisenpräparate nutzen oft andere Salze oder Komplexe, aber das Prinzip der Bereitstellung von bioverfügbarem Eisen bleibt dasselbe.
- Lebensmittelindustrie: Eisen(III)-meso-tartrat ist als Lebensmittelzusatzstoff (E 534) zugelassen und wird als Trennmittel für Kochsalz verwendet.[18]
- Forschung und Industrie: Eisen(III)-tartrat-Lösungen finden Anwendung bei der Untersuchung der Spinnbarkeit von Cellulose.

Die Entwicklung neuer Formulierungen von Eisenpräparaten ist ein aktives Forschungsfeld, das darauf abzielt, die Bioverfügbarkeit zu verbessern und gastrointestinale Nebenwirkungen zu reduzieren.[19] Die gezielte Beeinflussung des Eisenstoffwechsels ist zudem ein vielversprechender Ansatz in der Entdeckung und Entwicklung neuer Medikamente.[20]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Iron tartrate | C₄H₆FeO₆ | CID 129636432 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ferrous tartrate - Wikipedia [en.wikipedia.org]
- 3. Sciencemadness Discussion Board - Ferrous tartarate - Powered by XMB 1.9.11 [sciencemadness.org]
- 4. drugfuture.com [drugfuture.com]
- 5. bg.cpachem.com [bg.cpachem.com]
- 6. americanelements.com [americanelements.com]
- 7. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 8. Iron(III) Tartrate CAS #: 2944-68-5 [eforu-chemical.com]
- 9. researchgate.net [researchgate.net]

- 10. asianpubs.org [asianpubs.org]
- 11. CN103382151A - Preparation method of iron-tartaric acid-sodium complex - Google Patents [patents.google.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. mdpi.com [mdpi.com]
- 14. acta-arhiv.chem-soc.si [acta-arhiv.chem-soc.si]
- 15. researchgate.net [researchgate.net]
- 16. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 17. Separate pathways for cellular uptake of ferric and ferrous iron - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Structure and activity of the anticaking agent iron(iii) meso-tartrate - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 19. researchgate.net [researchgate.net]
- 20. Targeting iron metabolism in drug discovery and delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Eisentartrat: Ein Technischer Leitfaden zu Chemischer Struktur und Eigenschaften]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12056577#eisentartrat-chemische-struktur-und-eigenschaften>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com